

troubleshooting low bioactivity of ACTH (1-14) in experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acth (1-14)

Cat. No.: B550166

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Technical Support Center: ACTH (1-14) Bioactivity

This guide provides troubleshooting strategies and frequently asked questions for researchers, scientists, and drug development professionals experiencing low bioactivity with Adrenocorticotrophic Hormone (ACTH) fragment (1-14) in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (1-14)**, and how does its bioactivity compare to full-length ACTH?

ACTH (1-14) is a peptide fragment consisting of the first 14 amino acids (Ser-Tyr-Ser-Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly) of the full-length 39-residue ACTH.^[1] While this N-terminal region is crucial for receptor binding, **ACTH (1-14)** exhibits significantly lower bioactivity compared to full-length ACTH (1-39) or even ACTH (1-24).^{[1][2]} The basic residues at positions 15-18 (Lys-Lys-Arg-Arg) are known to greatly enhance receptor affinity.^[1] Consequently, higher concentrations of **ACTH (1-14)** are required to achieve a biological response. For instance, its binding affinity to the melanocortin-2 receptor (MC2R) is substantially weaker, with a reported IC_{50} of 1,500 nM versus 2 nM for full-length ACTH.^[1]

Q2: How should I properly store and handle my lyophilized and reconstituted **ACTH (1-14)**?

Proper storage and handling are critical to preserving the peptide's integrity and bioactivity. Lyophilized powder and reconstituted solutions have different stability profiles. To prevent degradation, it is crucial to avoid repeated freeze-thaw cycles by preparing single-use aliquots of the stock solution.

Table 1: Recommended Storage and Handling for **ACTH (1-14)**

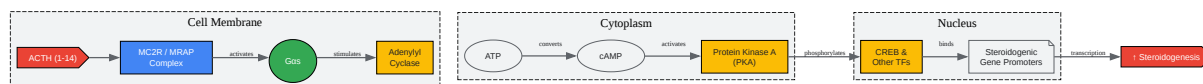
Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-80°C	2 years	Sealed, away from moisture.
	-20°C	1 year	Sealed, away from moisture.
	4°C	Short-term only	
Reconstituted Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.

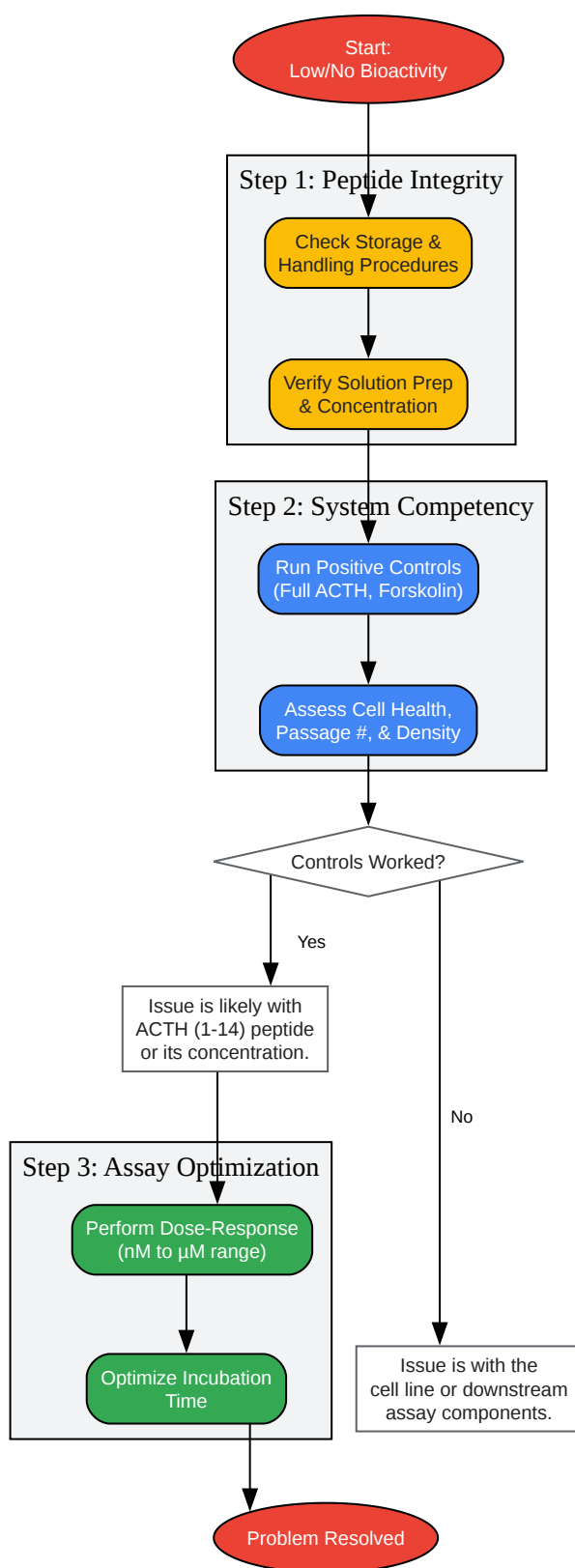
| (in appropriate solvent) | -20°C | Up to 1 month | Aliquot to avoid freeze-thaw cycles. |

When preparing stock solutions, always refer to the batch-specific molecular weight provided on the product's certificate of analysis. If using water as a solvent, sterile filtration of the working solution through a 0.22 µm filter is recommended before use in cell-based assays.

Q3: What is the primary signaling pathway activated by ACTH?

ACTH primarily acts by binding to the melanocortin 2 receptor (MC2R), a G protein-coupled receptor (GPCR). This interaction requires the presence of a crucial accessory protein, the melanocortin receptor-associated protein (MRAP), for proper receptor expression and function. Upon binding, the receptor complex activates the G α s subunit, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. Elevated cAMP then activates Protein Kinase A (PKA), which phosphorylates various downstream targets, including transcription factors like CREB (cAMP response element-binding protein), to regulate the expression of genes involved in steroidogenesis.





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References

- 1. Acth (1-14) () for sale [vulcanchem.com]
- 2. ACTH (1-24), human [anaspec.com]
- To cite this document: BenchChem. [troubleshooting low bioactivity of ACTH (1-14) in experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b550166#troubleshooting-low-bioactivity-of-acth-1-14-in-experiments]

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